

An In-Depth Technical Guide to 3-Aminopropyldiisopropylethoxysilane: Chemical Structure, Reactivity, and Applications

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Compound of Interest

Compound Name:	3-Aminopropyldiisopropylethoxysilane
Cat. No.:	B186601

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Aminopropyldiisopropylethoxysilane is a versatile organosilane compound that plays a crucial role as a surface modifying and coupling agent in a wide array of scientific and industrial applications. Its unique bifunctional nature, possessing both a reactive primary amine and a hydrolyzable ethoxysilane group, allows it to form stable covalent bonds with both organic and inorganic materials. This technical guide provides a comprehensive overview of the chemical structure, reactivity, and common applications of **3-Aminopropyldiisopropylethoxysilane**, with a focus on its utility for researchers in materials science, biotechnology, and drug development.

Chemical Structure and Identification

3-Aminopropyldiisopropylethoxysilane is characterized by a central silicon atom bonded to a 3-aminopropyl group, two isopropyl groups, and one ethoxy group. This structure imparts the molecule with its characteristic properties, enabling it to act as a molecular bridge between different material phases.

Key Identifiers:

- Chemical Name: **3-Aminopropyldiisopropylethoxysilane**
- CAS Number: 117559-36-1
- Molecular Formula: C₁₁H₂₇NOSi
- Synonyms: 3-(Diisopropylethoxysilyl)propylamine, 3-[Ethoxy-di(propan-2-yl)silyl]propan-1-amine

Physicochemical Properties

The physical and chemical properties of **3-Aminopropyldiisopropylethoxysilane** are summarized in the table below. These properties are essential for understanding its behavior in various experimental conditions and for optimizing its application.

Property	Value
Molecular Weight	217.43 g/mol
Appearance	Straw-colored liquid
Boiling Point	78-80 °C at 0.4 mmHg
Density	0.872 g/mL at 25 °C
Refractive Index	1.4489 at 20 °C
Purity	Typically ≥97%

Reactivity and Mechanism of Action

The utility of **3-Aminopropyldiisopropylethoxysilane** as a coupling agent stems from the reactivity of its two distinct functional groups: the ethoxy group and the primary amine group.

Hydrolysis and Condensation of the Ethoxy Group

The ethoxy group is susceptible to hydrolysis in the presence of water, leading to the formation of a reactive silanol group (Si-OH) and ethanol as a byproduct. This hydrolysis step is often the

initial phase in the surface modification process. The newly formed silanol groups can then undergo condensation with hydroxyl groups present on the surface of inorganic substrates, such as silica, glass, and metal oxides, forming stable siloxane (Si-O-Substrate) bonds. Furthermore, the silanol groups can also self-condense with other silanol groups to form a polysiloxane network on the surface.

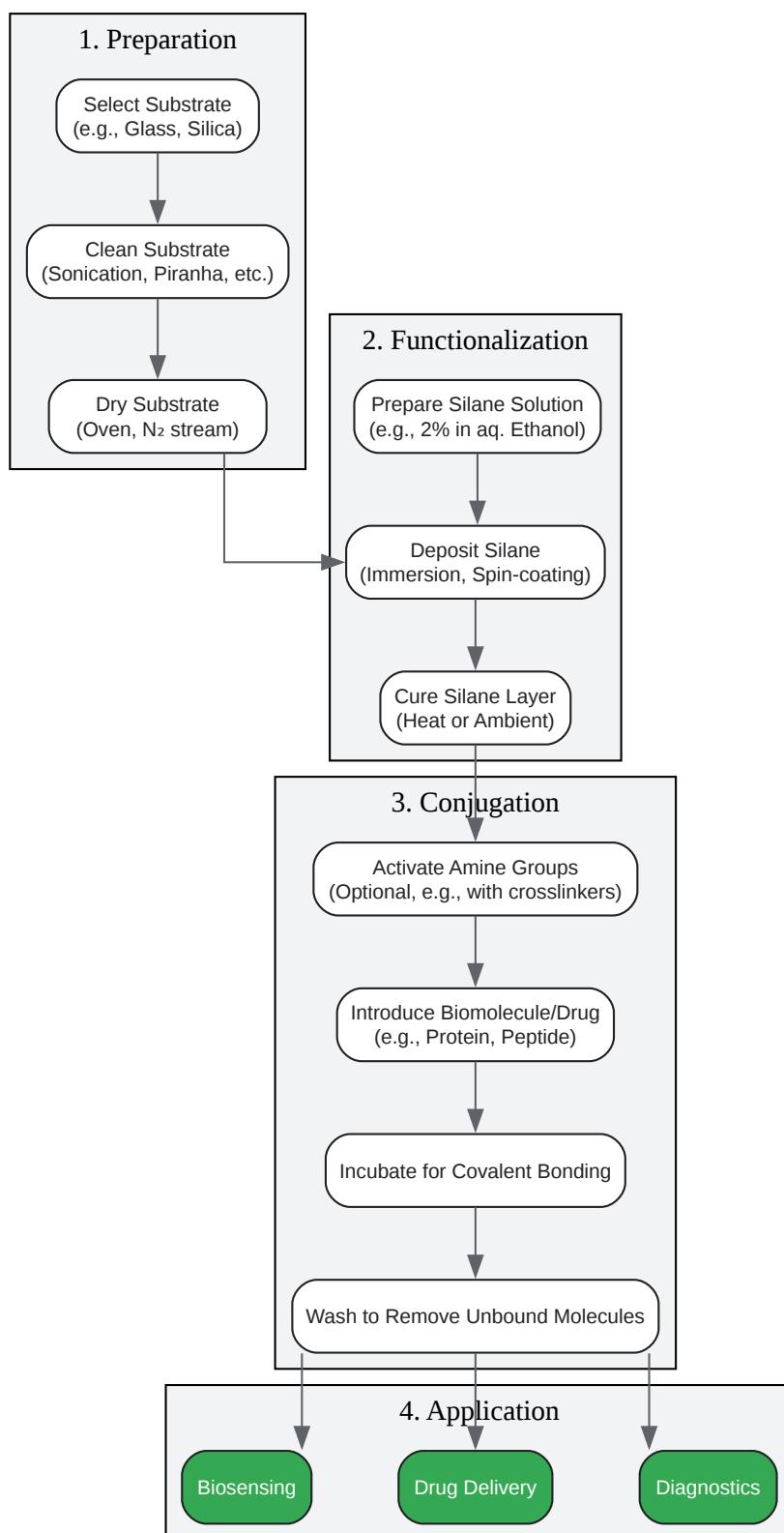
Hydrolysis and condensation of **3-Aminopropyldiisopropylethoxysilane**.

Reactivity of the Aminopropyl Group

The terminal primary amine on the propyl chain provides a reactive site for the covalent attachment of a wide range of organic molecules. This amino group can participate in various chemical reactions, including:

- Amide bond formation: Reaction with carboxylic acids, acyl chlorides, or activated esters.
- Imine formation: Reaction with aldehydes and ketones.
- Epoxy ring-opening: Reaction with epoxide-containing molecules.
- Isocyanate and isothiocyanate reactions: Formation of urea and thiourea linkages.

This versatility makes **3-Aminopropyldiisopropylethoxysilane** an ideal linker for immobilizing biomolecules, such as proteins, peptides, and nucleic acids, as well as for grafting polymers and other organic functional layers onto surfaces.

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